

# An In-depth Technical Guide to 2-Bromo-6-butoxynaphthalene

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## Compound of Interest

Compound Name: 2-Bromo-6-butoxynaphthalene

Cat. No.: B1275572

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This guide provides detailed information on the molecular properties of **2-Bromo-6-butoxynaphthalene**, a compound of interest for researchers, scientists, and professionals in drug development.

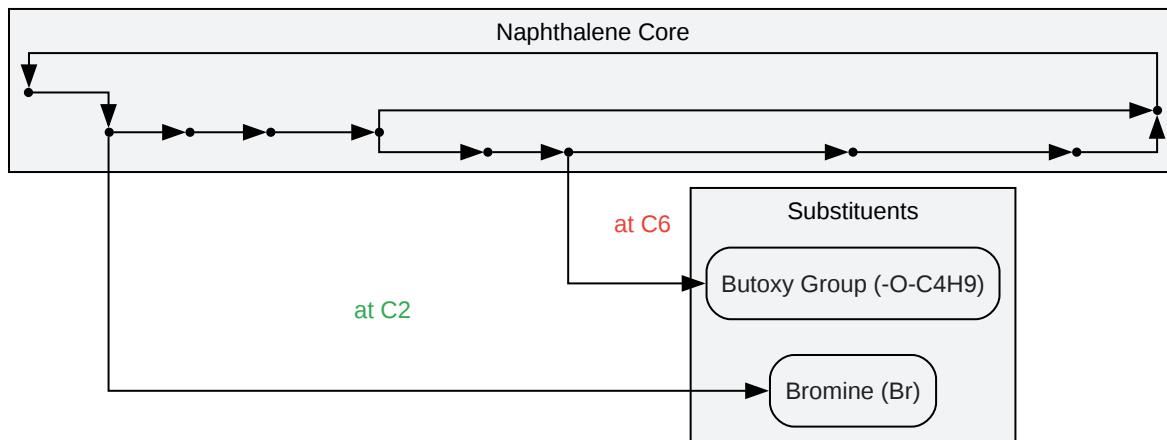
## Core Molecular Data

**2-Bromo-6-butoxynaphthalene** is an organic compound featuring a naphthalene core structure.<sup>[1]</sup> This guide focuses on the n-butoxy isomer, though a sec-butoxy variant also exists.<sup>[1][2]</sup> The key quantitative data for this compound are summarized below.

Property	Value
Molecular Formula	C14H15BrO <sup>[3][4][5][6]</sup>
Molecular Weight	279.17 g/mol <sup>[3][4][5][6]</sup>
Exact Mass	278.03063 Da <sup>[2][5]</sup>
Isomeric Form	2-Bromo-6-n-butoxynaphthalene <sup>[6]</sup>
CAS Number	66217-20-7 <sup>[3][4]</sup>

## Structural Representation

The molecular structure consists of a naphthalene ring substituted with a bromine atom at the 2-position and a butoxy group at the 6-position.



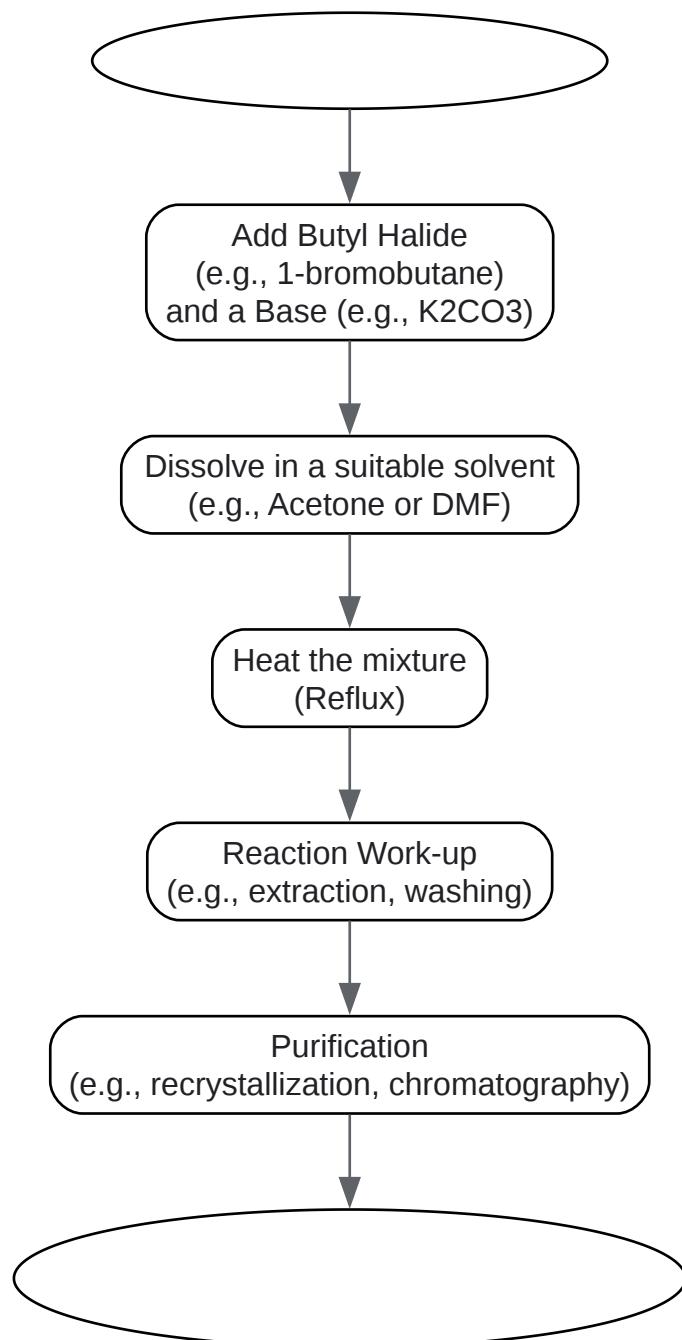
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A diagram illustrating the core naphthalene structure and its primary substituents.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Bromo-6-butoxynaphthalene** are critical for reproducible research. While specific experimental details can vary, a general synthetic approach involves the etherification of 2-bromo-6-naphthol with a suitable butyl halide.

General Synthesis Workflow:



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## References

- 1. Buy 2-Bromo-6-(sec-butoxy)naphthalene | 1492479-97-6 [smolecule.com]
- 2. 2-Bromo-6-(sec-butoxy)naphthalene | C14H15BrO | CID 63529617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-BROMO-6-BUTOXYNAPHTHALENE synthesis - chemicalbook [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. 2-Bromo-6-butoxynaphthalene | C14H15BrO | CID 3798414 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
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